

Decatromicin B: A Technical Guide to its Physico-Chemical Properties

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Compound of Interest

Compound Name: Decatromicin B

Cat. No.: B15561282

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Introduction

Decatromicin B is a potent antibiotic belonging to the spiroketone class of natural products. [1][2] Isolated from *Actinomyces* sp. MK73-NF4, it has demonstrated significant activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA). [1][2][3][4] This technical guide provides a comprehensive overview of the known physico-chemical properties of **Decatromicin B**, compiled from available scientific literature and technical data sheets. Due to the limited availability of this compound, further investigation into its mode of action is still required. [1][2]

Core Physico-Chemical Data

The fundamental physico-chemical properties of **Decatromicin B** are summarized in the table below, providing a clear reference for researchers. This data is essential for understanding the compound's behavior in various experimental settings.

Property	Value	Source
Molecular Formula	C45H56Cl2N2O10	[2]
Molecular Weight	855.9 g/mol	[2]
Appearance	Off-white to light tan solid	[2]
Purity	>95% by HPLC	[2]
CAS Number	235097-64-0	[2]
Source	Streptomyces sp. / Actinomadura sp.	[2]

Solubility Profile

The solubility of a compound is a critical parameter for its formulation and delivery.

Decatromicin B exhibits the following solubility characteristics:

Solvent	Solubility
Water	Poor
Ethanol	Soluble
Methanol	Soluble
Dimethylformamide (DMF)	Soluble
Dimethyl Sulfoxide (DMSO)	Soluble

This solubility profile suggests that **Decatromicin B** is a lipophilic molecule, which is consistent with its complex macrocyclic structure.

Spectroscopic Properties

The structural elucidation of **Decatromicin B** was heavily reliant on various spectroscopic techniques. While detailed raw data from the primary literature is not widely available, the methods employed underscore the complexity of the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The definitive structure of **Decatromicin B** was determined through a combination of one-dimensional and two-dimensional NMR experiments.[5] These included:

- ^1H NMR: To determine the proton environment.
- ^{13}C NMR: To identify the carbon skeleton.
- COSY (Correlation Spectroscopy): To establish proton-proton couplings.
- HMQC (Heteronuclear Multiple Quantum Coherence): To correlate protons to their directly attached carbons.
- HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range proton-carbon couplings, aiding in the assembly of the molecular framework.
- NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the relative stereochemistry of the aglycone.[5]

Other Spectroscopic Data

Information regarding the specific absorption maxima in UV-Visible spectroscopy and characteristic vibrational frequencies in Infrared (IR) spectroscopy for **Decatromicin B** is not readily available in the public domain.

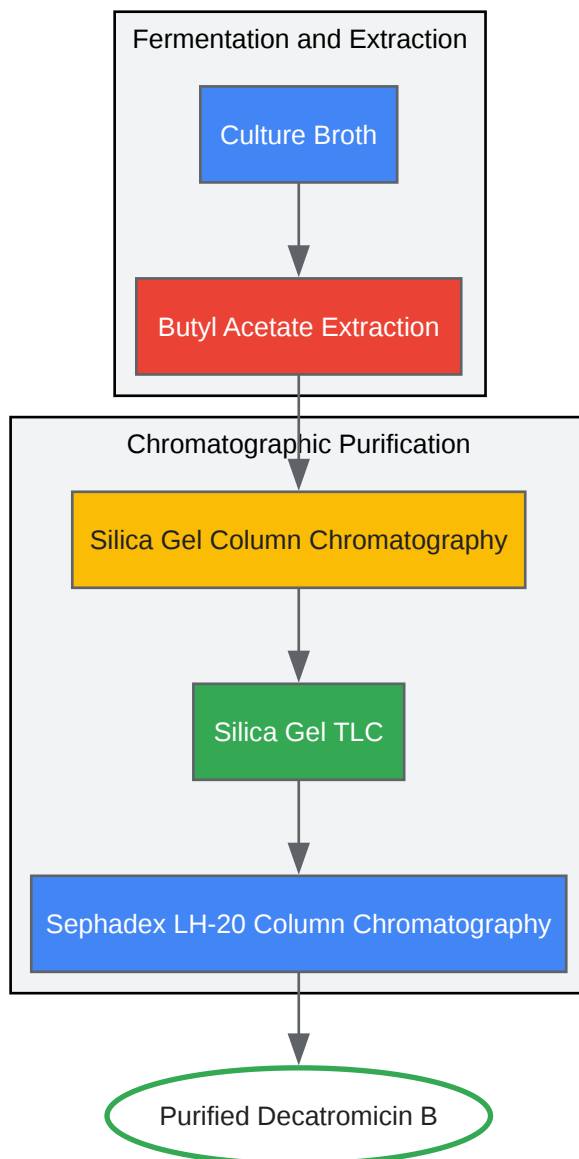
Experimental Protocols

The following section outlines the general experimental methodologies that would have been employed in the characterization of **Decatromicin B**, based on the primary literature describing its isolation and structure elucidation.

Isolation and Purification of Decatromicin B

The isolation of **Decatromicin B** from the culture broth of *Actinomadura* sp. MK73-NF4 involved a multi-step purification process.[3] A generalized workflow for such a process is depicted below.

Isolation Workflow for Decatromicin B

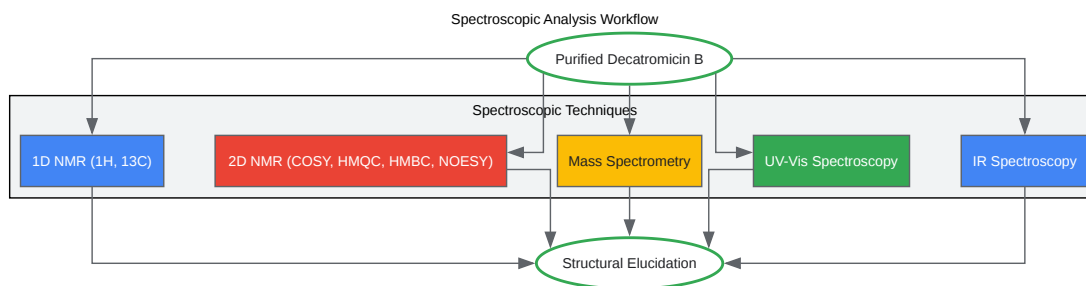


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Caption: Generalized workflow for the isolation and purification of **Decatromicin B**.

Spectroscopic Analysis

The structural characterization of **Decatromicin B** would have followed established protocols for the spectroscopic analysis of natural products.



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Caption: Workflow for the spectroscopic analysis and structural elucidation of **Decatromicin B**.

Signaling Pathways and Mechanism of Action

The precise molecular target and signaling pathways affected by **Decatromicin B** have not been fully elucidated.^{[1][2]} As a member of the spirotetronate class of antibiotics, it is plausible that its mechanism of action involves the disruption of essential cellular processes in bacteria. However, without further dedicated studies, any proposed mechanism remains speculative. The lack of availability of the compound has been a significant barrier to these investigations.^{[1][2]}

Conclusion

Decatromicin B is a structurally complex and biologically active natural product with promising antibacterial properties. This guide has summarized the core physico-chemical data available, providing a valuable resource for researchers in the fields of natural product chemistry,

microbiology, and drug development. Further research is critically needed to fully understand its mechanism of action and to unlock its full therapeutic potential. The detailed spectroscopic and purification protocols outlined here provide a foundational understanding for future work with this and similar compounds.

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